

Application Notes and Protocols: TA-02 in Regenerative Medicine

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Compound of Interest

Compound Name: TA-02

Cat. No.: B611112

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

TA-02 is a potent small molecule inhibitor of p38 mitogen-activated protein kinase (MAPK) with an IC₅₀ of 20 nM. It is an analog of the well-characterized p38 MAPK inhibitor, SB203580. In the context of regenerative medicine, **TA-02** has demonstrated significant promise, primarily in the directed differentiation of pluripotent stem cells (PSCs) into cardiomyocytes. Its mechanism of action involves not only the inhibition of the p38 MAPK pathway but also the modulation of the Wnt/ β -catenin signaling cascade through the inhibition of Casein Kinase 1 ϵ (CK1 ϵ) and CK1 δ . This dual activity makes it a valuable tool for cardiac regeneration research. Additionally, **TA-02** has been shown to inhibit the Transforming Growth Factor-beta Receptor 2 (TGFB β R2). These application notes provide a comprehensive overview of the use of **TA-02** in regenerative medicine, with a focus on cardiomyocyte differentiation, including detailed protocols and data presentation.

Data Presentation

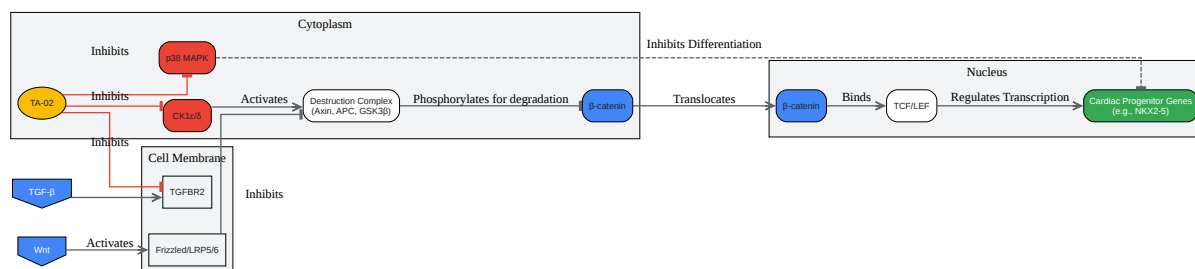
Table 1: In Vitro Efficacy and Properties of **TA-02**

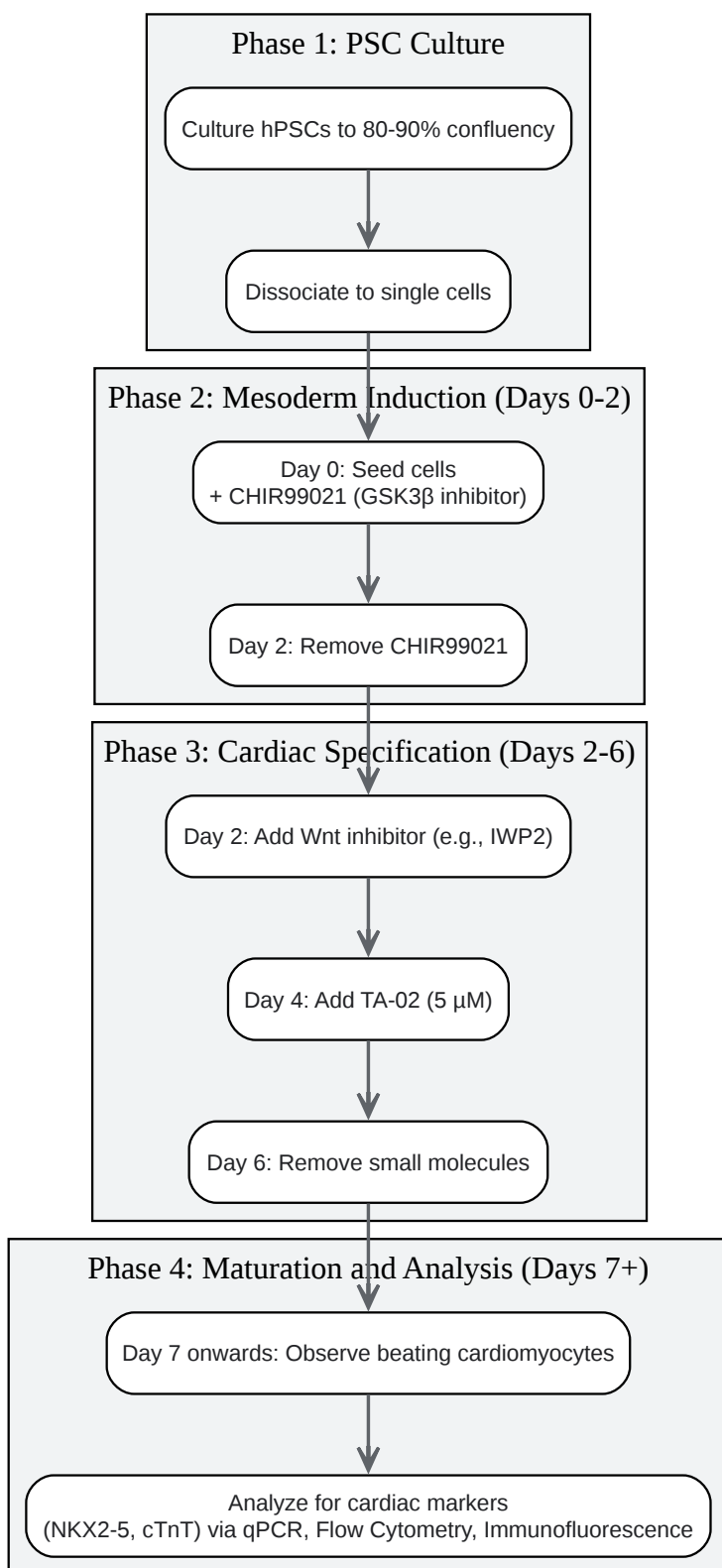
Parameter	Value	Cell Line/System	Reference
p38 MAPK IC50	20 nM	In vitro kinase assay	[1][2]
Effective Concentration for Cardiomyocyte Differentiation	5 μ M	HES-3 NKX2-5eGFP/w cells	[1][3]
Key Biomarker Modulation	> 2-fold increase in NKX2-5 expression	HES-3 NKX2-5eGFP/w cells	[3]
Inhibition of Downstream p38 α MAPK targets	Inhibition of MAPKAPK2 and HSP27 phosphorylation	During cardiogenesis	[1]
Other Notable Targets	TGFBR-2, CK1 ϵ , CK1 δ , JNK1/2/3, MEK5, ERBB2	In vitro kinase assays	[1][2]

Signaling Pathways and Experimental Workflows

The primary application of **TA-02** in regenerative medicine is the induction of cardiomyocyte differentiation from pluripotent stem cells. This process is orchestrated by the timely modulation of key signaling pathways. **TA-02**'s inhibitory effects on p38 MAPK and the Wnt/ β -catenin pathway are central to its pro-cardiomyogenic activity.

Signaling Pathway of TA-02 in Cardiomyocyte Differentiation





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References

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- 2. journals.biologists.com [journals.biologists.com]
- 3. Signaling Pathways Governing Cardiomyocyte Differentiation - PMC [pmc.ncbi.nlm.nih.gov]
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